

Personal protective equipment for handling Etrumadenant

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Compound of Interest

Compound Name: Etrumadenant

Cat. No.: B605078

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Essential Safety and Handling of Etrumadenant

For researchers, scientists, and drug development professionals, the proper handling of investigational compounds like **Etrumadenant** is paramount to ensure laboratory safety and maintain experimental integrity. While a comprehensive Safety Data Sheet (SDS) for **Etrumadenant** is not publicly available, its nature as an orally bioavailable, selective dual adenosine receptor (A2aR/A2bR) antagonist warrants cautious handling procedures typical for potent, research-grade small molecules.^{[1][2][3][4]} **Etrumadenant** is intended for research use only.^{[1][3][4]}

Personal Protective Equipment (PPE)

Given the absence of specific toxicology data, a conservative approach to personal protective equipment is recommended. This includes, but is not limited to:

- **Gloves:** Nitrile or other chemically resistant gloves should be worn at all times when handling the compound or its solutions.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against accidental splashes or aerosolization.
- **Lab Coat:** A fully buttoned lab coat should be worn to protect skin and personal clothing.

- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

Operational Plan: Handling and Storage

Receiving and Storage:

Upon receipt, visually inspect the container for any damage or leakage. **Etrumadenant** is typically supplied as a solid. Recommended storage conditions are at -20°C for up to one year or at -80°C for up to two years for stock solutions.

Preparation of Solutions:

- All work with the solid compound or its concentrated solutions should be conducted in a chemical fume hood to minimize inhalation exposure.
- Use appropriate solvents as recommended by the supplier. For example, **Etrumadenant** is soluble in DMSO.
- Avoid generating dust when weighing the solid compound.

Quantitative Data Summary

Property	Value	Source
Synonyms	AB928, A2aR/A2bR antagonist-1	[2] [3] [4]
CAS Number	2239273-34-6	[1]
Molecular Formula	C ₂₀ H ₂₂ N ₈ O ₂	N/A
Molecular Weight	414.45 g/mol	N/A
Storage (Stock Solution)	-20°C (1 year), -80°C (2 years)	N/A

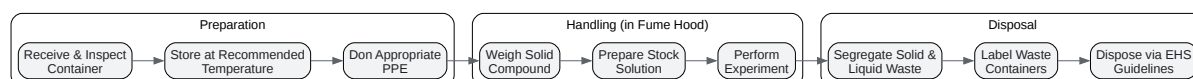
Disposal Plan

All waste containing **Etrumadenant**, including empty containers, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed container clearly labeled as "Hazardous Chemical Waste" and include the name "**Etrumadenant**."
- Liquid Waste: Collect in a sealed, leak-proof container, also clearly labeled. Do not mix with other waste streams unless compatibility is known.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for handling **Etrumadenant** from receipt to disposal, emphasizing safety at each step.



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Etrumadenant Safe Handling Workflow

Disclaimer: This information is provided as a general guide for laboratory safety. Always consult with your institution's safety officer and refer to any available supplier documentation before handling any chemical. The absence of a formal SDS for **Etrumadenant** necessitates treating it with the precautions appropriate for a potentially hazardous substance of unknown toxicity.

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